

An In-depth Technical Guide to Centpropazine: Chemical Structure and Properties

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Compound of Interest

Compound Name: Centpropazine

Cat. No.: B186918

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Abstract

Centpropazine is an experimental antidepressant drug developed in India. While it showed promise in clinical trials, reaching Phase 3, it was never brought to market. This technical guide provides a comprehensive overview of the available scientific information on **centpropazine**, focusing on its chemical structure, physicochemical properties, and known pharmacological characteristics. Due to the discontinuation of its development, publicly available information, particularly regarding its detailed synthesis and specific mechanism of action, is limited. This document consolidates the existing data to serve as a valuable resource for researchers in the fields of medicinal chemistry and neuropharmacology.

Chemical Structure and Identification

Centpropazine is a phenylpiperazine derivative with the systematic IUPAC name 1-[4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl]propan-1-one^[1]. Its chemical structure is characterized by a propiophenone moiety linked via a hydroxypropoxy bridge to a 4-phenylpiperazine group.

Table 1: Chemical Identifiers for **Centpropazine**

Identifier	Value
IUPAC Name	1-[4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl]propan-1-one[1]
SMILES String	<chem>CCC(=O)C1=CC=C(C=C1)OCC(CN2CCN(CC2)C3=CC=CC=C3)O</chem> [1]
InChI Key	ZQPXSRTZFYHSFB-UHFFFAOYSA-N[1]
CAS Number	34675-77-9, 91315-34-3[1]
Molecular Formula	C22H28N2O3

Physicochemical Properties

The physicochemical properties of a drug molecule are critical determinants of its pharmacokinetic and pharmacodynamic behavior. The available data for **centpropazine** is summarized below.

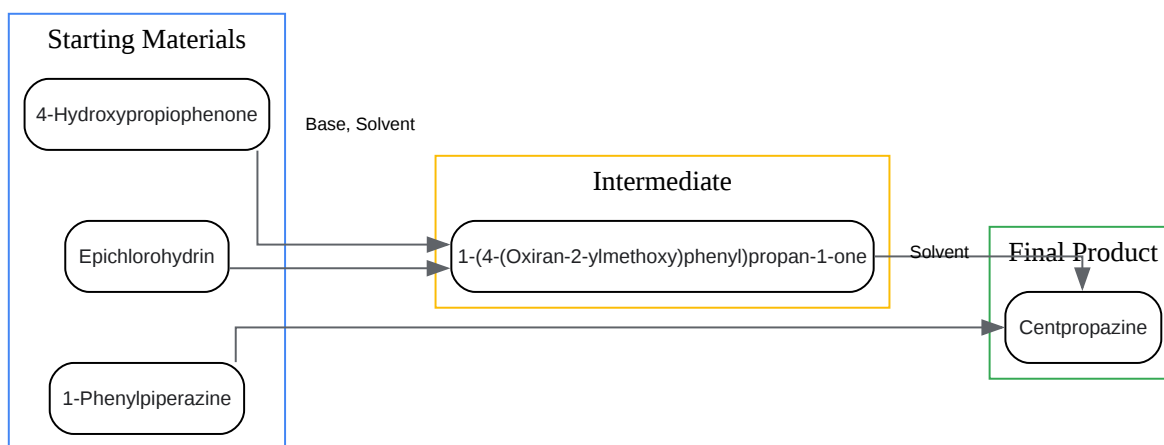
Table 2: Physicochemical Properties of **Centpropazine**

Property	Value	Source
Molecular Weight	368.47 g/mol	
Boiling Point	560.7 °C at 760 mmHg	
Density	1.147 g/cm ³	
Flash Point	292.9 °C	
LogP	2.84410	
Refractive Index	1.576	

Synthesis and Characterization

Synthesis

A detailed, publicly available, step-by-step synthesis protocol for **centpropazine** has not been identified in the current scientific literature. However, based on its chemical structure, a plausible synthetic route can be conceptualized.



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Caption: Plausible synthetic pathway for **centpropazine**.

The proposed synthesis would likely involve the reaction of 4-hydroxypropiophenone with epichlorohydrin in the presence of a base to form the epoxide intermediate, 1-(4-(oxiran-2-ylmethoxy)phenyl)propan-1-one. Subsequent ring-opening of the epoxide with 1-phenylpiperazine would yield **centpropazine**. This is a common strategy for the synthesis of similar aryloxypropanolamine compounds.

Analytical Characterization

Specific NMR, IR, or mass spectrometry data for the analytical characterization of **centpropazine** are not readily available in the public domain. Characterization of the final compound and intermediates would typically involve these standard analytical techniques to confirm the chemical structure and purity.

Experimental Protocols

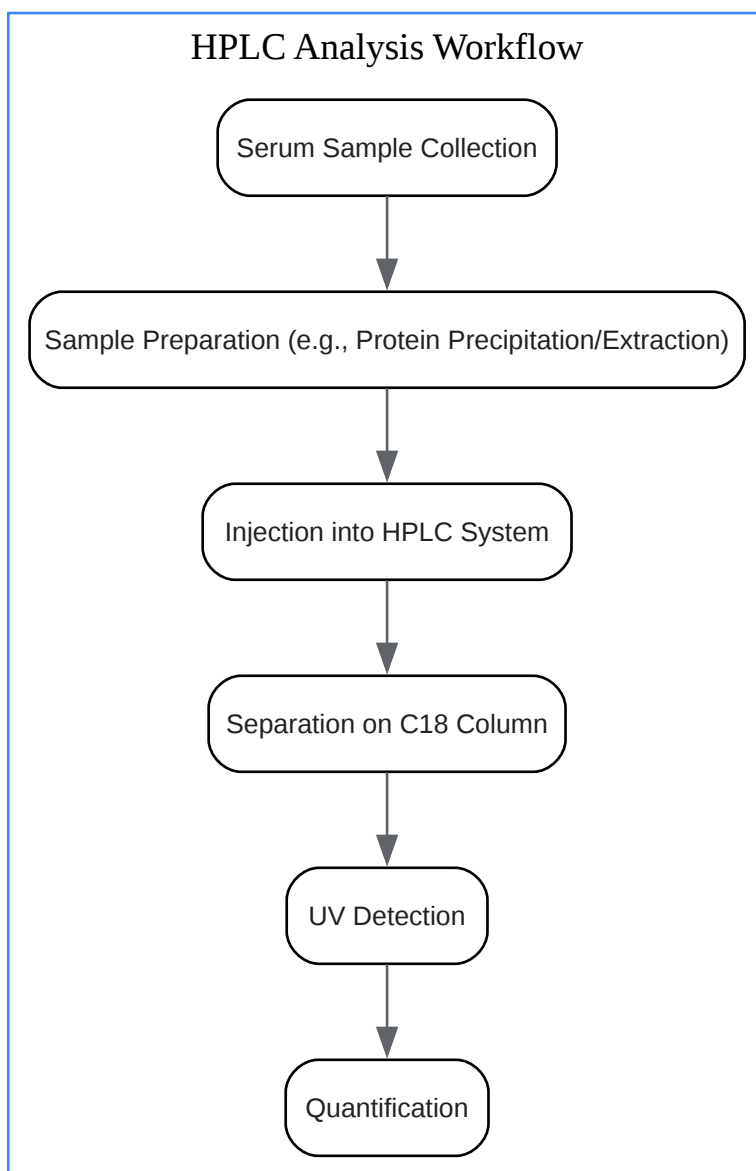
High-Performance Liquid Chromatography (HPLC) for Serum Analysis

A validated HPLC method for the quantification of **centpropazine** in serum has been reported. This method is crucial for pharmacokinetic studies.

Table 3: HPLC Method Parameters for **Centpropazine** Analysis

Parameter	Description
Stationary Phase	C18 column
Mobile Phase	Acetonitrile and phosphate buffer
Detection	UV detector

This method was developed for the analysis of **centpropazine** in human, monkey, and rat serum, indicating its utility in both preclinical and clinical research.



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Caption: Experimental workflow for HPLC analysis of **centpropazine** in serum.

Pharmacology and Mechanism of Action

Centpropazine was developed as an antidepressant. Clinical studies have shown its efficacy in patients with endogenous depression.

Pharmacological Profile

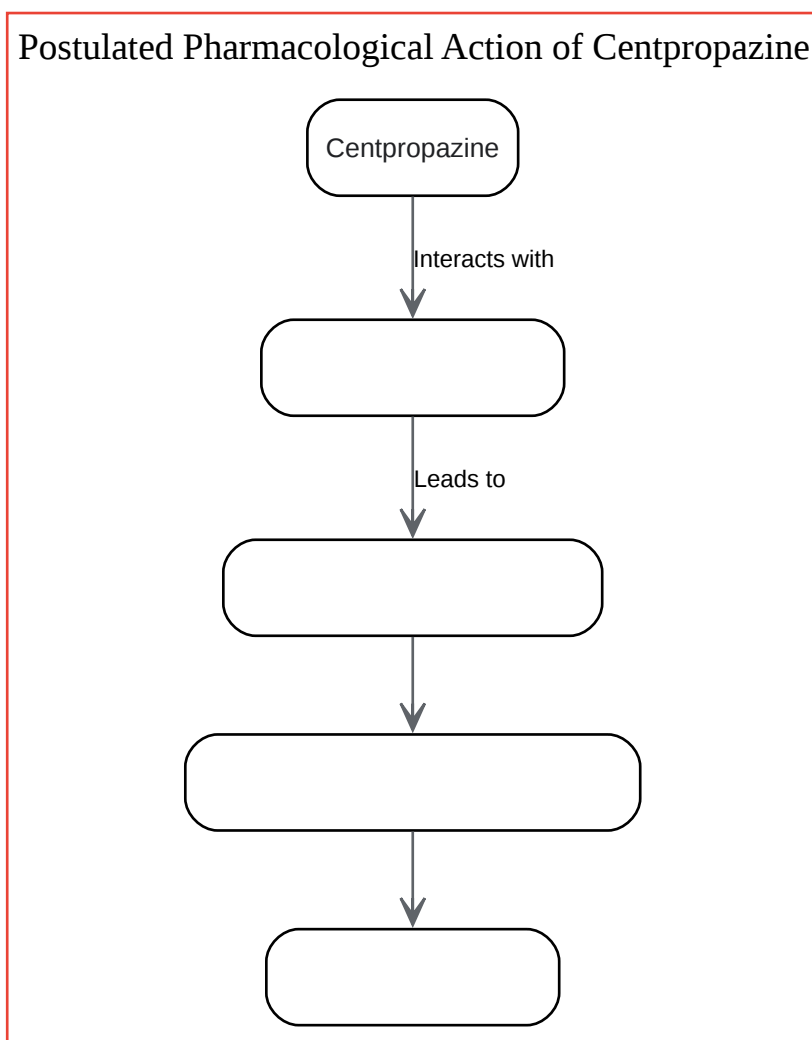
Preclinical studies in animals indicated that **centpropazine** has imipramine-like clinical effects. It was shown to reverse reserpine-induced effects and potentiate amphetamine-induced effects, which are classic screening tests for antidepressant activity.

A study on rat cerebral cortical slices demonstrated that **centpropazine** has an affinity for noradrenergic receptors. Specifically, it inhibited the accumulation of inositol phosphate stimulated by noradrenaline and moderately antagonized the specific binding of [3H]prazosin to α 1-adrenoceptors. It did not, however, affect the specific binding to β -adrenoceptors.

Mechanism of Action and Signaling Pathways

The precise mechanism of action of **centpropazine** is stated to be unknown. The observed imipramine-like effects and its interaction with the noradrenergic system suggest that it may modulate monoaminergic neurotransmission. However, without further dedicated studies, the specific molecular targets and the downstream signaling pathways remain to be elucidated.

Postulated Pharmacological Action of Centpropazine

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Caption: Postulated pharmacological action of **centpropazine**.

Clinical and Preclinical Data

Centpropazine underwent clinical evaluation in India. In a study involving healthy male volunteers, single oral doses were well-tolerated. In a multiple-dose study, some subjects experienced mild restlessness and insomnia at higher doses. An open trial in patients with endogenous depression showed a significant reduction in the Hamilton Depression Rating Scale (HDRS) score over a four-week period.

Pharmacokinetic studies in rats revealed that **centpropazine** has a short elimination half-life and low oral bioavailability, likely due to a significant first-pass effect. Despite this, it was found to readily penetrate the brain.

Conclusion

Centpropazine is a structurally defined antidepressant candidate with demonstrated clinical efficacy. While its development was halted before it reached the market, the available data on its chemical properties and pharmacological profile provide a foundation for further research. Key areas for future investigation would include the elucidation of its precise mechanism of action, the identification of its molecular targets and signaling pathways, and the development of an efficient and well-documented synthetic route. This information would be invaluable for the design of new antidepressant agents with potentially improved pharmacological profiles.

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References

- 1. 1-[4-[2-hydroxy-3-(4-phenylpiperazin-1-yl)propoxy]phenyl]propan-1-one price, buy Formaldehyde, Formaldehyde supplier-Career Henan Chemical Co [lookchem.com]
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